

In-Depth Technical Guide: 2,2-difluoro-1-phenylpropan-1-ol

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Compound of Interest

Compound Name:	2,2-difluoro-1-phenylpropan-1-ol
CAS No.:	73611-97-9
Cat. No.:	B2950435

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,2-difluoro-1-phenylpropan-1-ol**, a fluorinated organic compound of interest in synthetic and medicinal chemistry. The strategic introduction of geminal fluorine atoms adjacent to a hydroxyl-bearing stereocenter imparts unique chemical and physical properties, making it a valuable building block for the development of novel chemical entities. This document details the fundamental physicochemical properties, synthesis, and characterization of **2,2-difluoro-1-phenylpropan-1-ol**, offering insights for its application in research and development.

Core Molecular Attributes

2,2-difluoro-1-phenylpropan-1-ol, also known by its systematic name α -(1,1-difluoroethyl)benzenemethanol, is a fluorinated alcohol. The presence of the difluoromethyl group adjacent to the benzylic alcohol moiety significantly influences its electronic properties, acidity, and conformational behavior compared to its non-fluorinated analogue.

Physicochemical and Structural Data

A summary of the key quantitative data for **2,2-difluoro-1-phenylpropan-1-ol** is presented below.

Property	Value	Source
Molecular Weight	172.175 g/mol	[1]
Molecular Formula	C ₉ H ₁₀ F ₂ O	[1]
CAS Number	73611-97-9	[1]
Canonical SMILES	CC(C(C1=CC=CC=C1)O)(F)F	
InChI Key	XTMIRCNSUFKDAL-UHFFFAOYSA-N	[1]

Synthesis and Mechanistic Considerations

The synthesis of **2,2-difluoro-1-phenylpropan-1-ol** typically involves the introduction of the difluoroethyl group to a benzaldehyde derivative. A common and effective method is the nucleophilic addition of a difluoroethyl organometallic reagent to benzaldehyde.

Grignard-based Synthesis Workflow

This protocol outlines a representative synthesis via a Grignard reaction, a robust and widely used method for C-C bond formation. The choice of an appropriate difluoroethylating agent is critical for the success of this reaction.



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Sources

- 1. 2,2-Difluoro-1-phenyl-1-propanol - CAS号 73611-97-9 - 摩熵化学 [molaid.com]
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